Application Note: High-Purity Preparation of 2-Ethoxy-N-methylaniline Hydrochloride

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Compound of Interest

Compound Name:	*2-ethoxy-N-methylaniline*
CAS No.:	*20308-28-5*
Cat. No.:	*B1312851*

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of **2-ethoxy-N-methylaniline** hydrochloride (also known as N-methyl-o-phenetidine hydrochloride). While direct alkylation of anilines with methyl halides often results in uncontrollable over-alkylation (yielding tertiary amines and quaternary ammonium salts), this guide utilizes reductive amination.[1] By reacting 2-ethoxyaniline with paraformaldehyde followed by reduction with sodium borohydride ($NaBH_4$), we achieve high selectivity for the mono-methylated product.

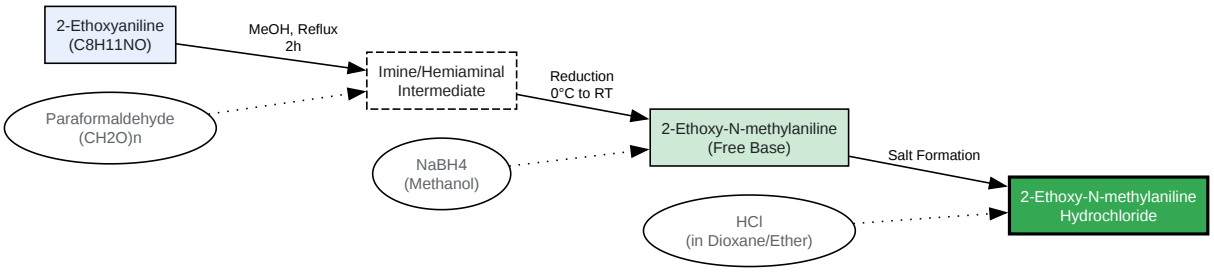
Key Advantages of this Protocol:

- Selectivity: >95% Mono-N-methylation selectivity.[2]
- Safety: Avoids the use of toxic cyanoborohydride reagents (Borch reduction) or carcinogenic alkylating agents (Dimethyl sulfate).
- Scalability: Suitable for gram-to-multigram scale synthesis in pharmaceutical discovery.

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Chemical Reaction Pathway

The synthesis proceeds via the formation of a hemiaminal/imine intermediate generated in situ from paraformaldehyde, which is subsequently reduced by sodium borohydride.



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Figure 1: Synthetic pathway for the mono-methylation of 2-ethoxyaniline.

Materials & Equipment

Reagents

Reagent	CAS No.	Purity	Role
2-Ethoxyaniline	94-70-2	≥98%	Starting Material
Paraformaldehyde	30525-89-4	Reagent Grade	Carbon Source
Sodium Borohydride	16940-66-2	98%	Reducing Agent
Sodium Methoxide	124-41-4	25% in MeOH	Depolymerization Catalyst
Methanol (anhydrous)	67-56-1	HPLC Grade	Solvent
HCl (4M in Dioxane)	-	4.0 M	Salt Formation

Equipment

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- Three-neck round-bottom flask (250 mL) equipped with a reflux condenser and addition funnel.
- Magnetic stirrer with temperature control.
- Inert gas line (Nitrogen or Argon).
- Rotary evaporator.
- Vacuum filtration setup (Buchner funnel).

Experimental Protocol

Phase 1: Formation of the Imine Intermediate

Objective: Condense the primary amine with formaldehyde to form the reactive species.

- Setup: Flame-dry a 250 mL three-neck flask and flush with Nitrogen.
- Charge: Add 2-ethoxyaniline (13.7 g, 100 mmol) and Methanol (100 mL).
- Depolymerization: Add Paraformaldehyde (3.6 g, 120 mmol, 1.2 equiv) and a catalytic amount of Sodium Methoxide (25% wt solution, 1 mL).
  - Note: The base helps depolymerize paraformaldehyde into reactive formaldehyde monomer.
- Reaction: Heat the mixture to reflux (65°C) for 2 hours.
  - Checkpoint: The solution should turn clear as paraformaldehyde dissolves and reacts.
- Cooling: Cool the mixture to 0°C using an ice bath.

Phase 2: Reduction (Mono-Methylation)

Objective: Selectively reduce the C=N bond without over-alkylating.

- Addition: Slowly add Sodium Borohydride (4.54 g, 120 mmol, 1.2 equiv) portion-wise over 30 minutes.

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- Caution: Gas evolution (H_2) will occur. Monitor internal temperature to keep < 10°C.

- Stirring: Allow the reaction to warm to room temperature naturally and stir for 12 hours (overnight).

- Quench: Cool back to 0°C and quench carefully with Water (50 mL) followed by 1M NaOH (50 mL) to destroy excess borohydride and ensure the amine is in the free base form.

Phase 3: Workup and Isolation (Free Base)

- Evaporation: Remove the majority of Methanol under reduced pressure (Rotovap).

- Extraction: Extract the aqueous residue with Ethyl Acetate (3 x 50 mL).

- Washing: Wash combined organics with Brine (50 mL).

- Drying: Dry over anhydrous Na_2SO_4, filter, and concentrate to yield the crude oil (Yellow/Brown liquid).

  - Purification Note: If purity is <95% by TLC/HPLC, purify via flash chromatography (Hexanes:EtOAc 9:1).

Phase 4: Salt Formation (Hydrochloride)

Objective: Convert the oil into a stable, crystalline solid.

- Dissolution: Dissolve the purified free base (approx. 10 g) in anhydrous Diethyl Ether (50 mL).

- Acidification: Dropwise add 4M HCl in Dioxane (1.1 equiv) at 0°C with vigorous stirring.

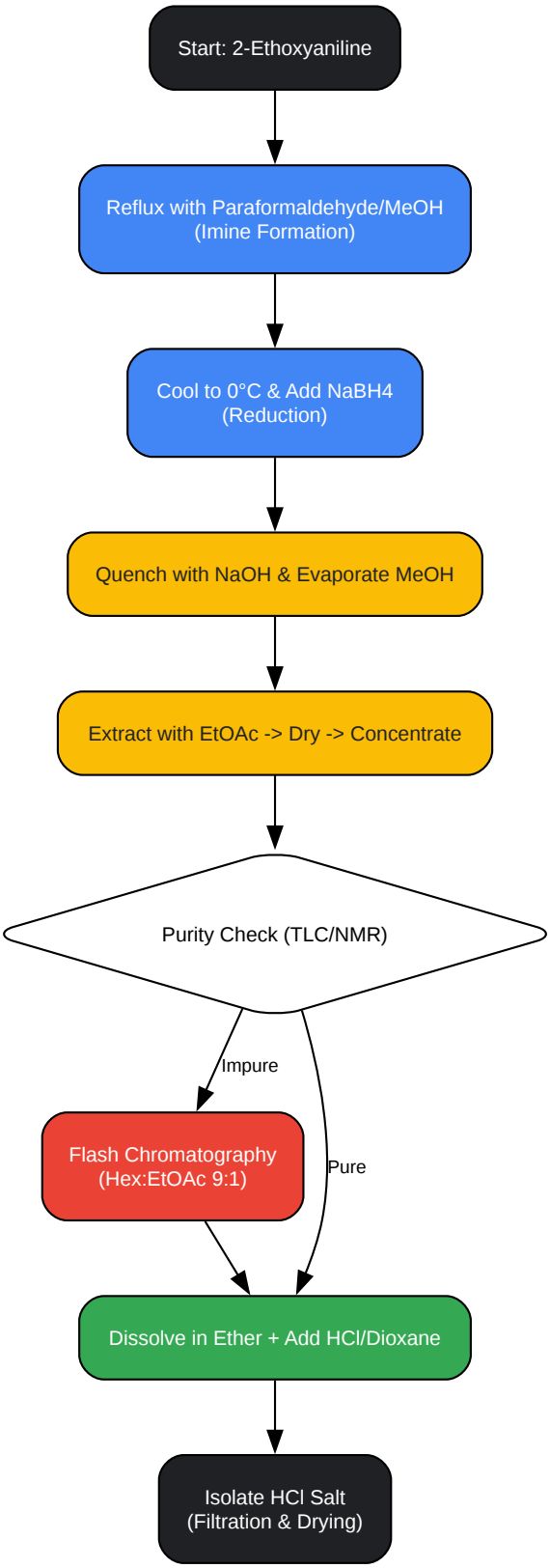
- Precipitation: A white to off-white precipitate will form immediately.

- Filtration: Filter the solid under vacuum and wash with cold Ether (2 x 20 mL).

- Drying: Dry in a vacuum oven at 40°C for 4 hours.

Workflow Diagram

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Figure 2: Operational workflow for the isolation of the hydrochloride salt.

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Analytical Validation

Expected Physical Properties

Property	Value	Notes
Appearance	White crystalline solid	Hygroscopic
Molecular Weight	187.67 g/mol	$C_9H_{13}NO$[3] · HCl
Melting Point	148 - 152°C	Sharp range indicates purity
Solubility	Water, Ethanol, DMSO	Insoluble in Ether/Hexane

NMR Characterization (DMSO-d_6)

To validate the structure, look for the specific N-Methyl signal and the preservation of the ethoxy group.

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - δ 9.80 (br s, 2H, NH_2^+) — Ammonium protons
  - δ 7.20 - 6.80 (m, 4H, Ar-H) — Aromatic ring
  - δ 4.10 (q, 2H, O-CH_2-) — Ethoxy methylene
  - δ 2.85 (s, 3H, N-CH_3) — Diagnostic Methyl group (Singlet)
  - δ 1.35 (t, 3H, -CH_3) — Ethoxy methyl

Troubleshooting & Critical Parameters

Controlling Over-Methylation

- Issue: Formation of N,N-dimethyl-2-ethoxyaniline.
- Cause: Excess formaldehyde or high temperatures during reduction.
- Solution: Strictly control stoichiometry (1.2 equiv Paraformaldehyde). Ensure the reduction step starts at 0°C. If dimethylated impurity >5%, use column chromatography (the tertiary

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amine elutes significantly faster than the secondary amine).

Incomplete Conversion

- Issue: Presence of starting material (2-ethoxyaniline).
- Cause: Incomplete imine formation.
- Solution: Ensure the reflux step is sufficient (clear solution). Adding molecular sieves (4Å) during reflux can drive the equilibrium by removing water.

Hygroscopicity

- Issue: Salt becomes sticky/oily.
- Solution: The HCl salt is hygroscopic. Store in a desiccator. If it oils out during formation, scratch the glass to induce crystallization or use anhydrous Isopropanol (IPA) for recrystallization.

Safety & Handling

- 2-Ethoxyaniline: Toxic if swallowed, in contact with skin, or inhaled. Use in a fume hood.
- Sodium Borohydride: Reacts with water to release flammable Hydrogen gas. Keep away from open flames.
- HCl: Corrosive. Wear acid-resistant gloves.

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